

Technical Support Center: Safe Handling of Dry Sodium Picramate

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Compound of Interest

Compound Name: Sodium picramate

Cat. No.: B1233882

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This guide provides essential safety information, troubleshooting procedures, and frequently asked questions for laboratory personnel working with dry **sodium picramate**. Adherence to these guidelines is critical due to the substance's hazardous nature.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with dry **sodium picramate**?

A1: Dry **sodium picramate** is a dangerous fire and explosion hazard.^[1] It is sensitive to heat, flame, friction, and shock.^[2] The primary hazard is fire with a potential for a minor blast or projection, but it does not pose a mass explosion risk.^{[2][3]} It is also toxic if inhaled, swallowed, or absorbed through the skin.^{[1][2][3]}

Q2: Why is **sodium picramate** often supplied wetted with water?

A2: **Sodium picramate** is typically wetted with at least 20% water to desensitize it and reduce its explosive properties.^[2] The wetted slurry appears as dark red crystals and, while still flammable, is more difficult to ignite than the dry solid.^[2]

Q3: What are the immediate actions to take in case of a fire involving **sodium picramate**?

A3: In the event of a fire reaching the cargo, do not attempt to fight it. The cargo may explode.^{[2][3]} Immediately stop all traffic and clear the area for at least 1600 meters (1 mile) in all directions and let the fire burn.^{[2][3]}

Q4: What are the symptoms of exposure to **sodium picramate**?

A4: Exposure can cause cyanosis, headache, nausea, and gastrointestinal complaints.^[4]

There is a risk of circulatory collapse, and alcohol consumption can increase the toxic effects.
^[4]

Troubleshooting Guide

Issue	Possible Cause	Solution
Crystallization or drying out of wetted sodium picramate	Evaporation of water during storage or handling.	Do not handle the dried material. If it is safe to do so, carefully and remotely re-wet the material with water. If you are unsure, evacuate the area and contact safety personnel.
Spill of dry sodium picramate powder	Improper handling or container failure.	For a small spill, do not sweep. Gently cover with a plastic sheet to prevent dispersal and then carefully wet the material with large amounts of water before cleaning up. ^[5] For a large spill, evacuate the area immediately and follow emergency procedures. ^{[2][3]}
Discoloration of skin upon contact	Direct contact with the substance.	The product can discolor the skin. ^[4] Immediately wash the affected area with soap and plenty of water. ^{[4][6]} If irritation persists, seek medical advice. ^[4]

Quantitative Hazard Data

Hazard Parameter	Value	Source
Acute Oral Toxicity (LD50, mouse)	378 mg/kg	[4]
Algae Toxicity (EC50)	28 g/l	[4]
Immediate Precautionary Measure (Small Spill)	Isolate spill or leak area for at least 100 meters (330 feet) in all directions.	[2]
Immediate Precautionary Measure (Large Spill)	Consider initial evacuation for 500 meters (1/3 mile) in all directions.	[2]
Fire Evacuation Distance	1600 meters (1 mile) in all directions.	[3]

Experimental Protocols

Protocol 1: Receiving and Storing Sodium Picramate

- **Inspection:** Upon receipt, inspect the container for any signs of damage or leakage. Ensure the material is still wetted.
- **Storage Location:** Store in a cool, dry, well-ventilated area away from heat, direct sunlight, and sources of ignition.[7][8] A designated storage temperature of 4°C is recommended.[7]
- **Container:** Keep the container tightly closed.[7][8] Use only approved containers for this substance.[4]
- **Compatibility:** Store away from incompatible materials such as strong oxidizing agents and reducing agents.[1][3]

Protocol 2: Weighing and Handling Dry Sodium Picramate

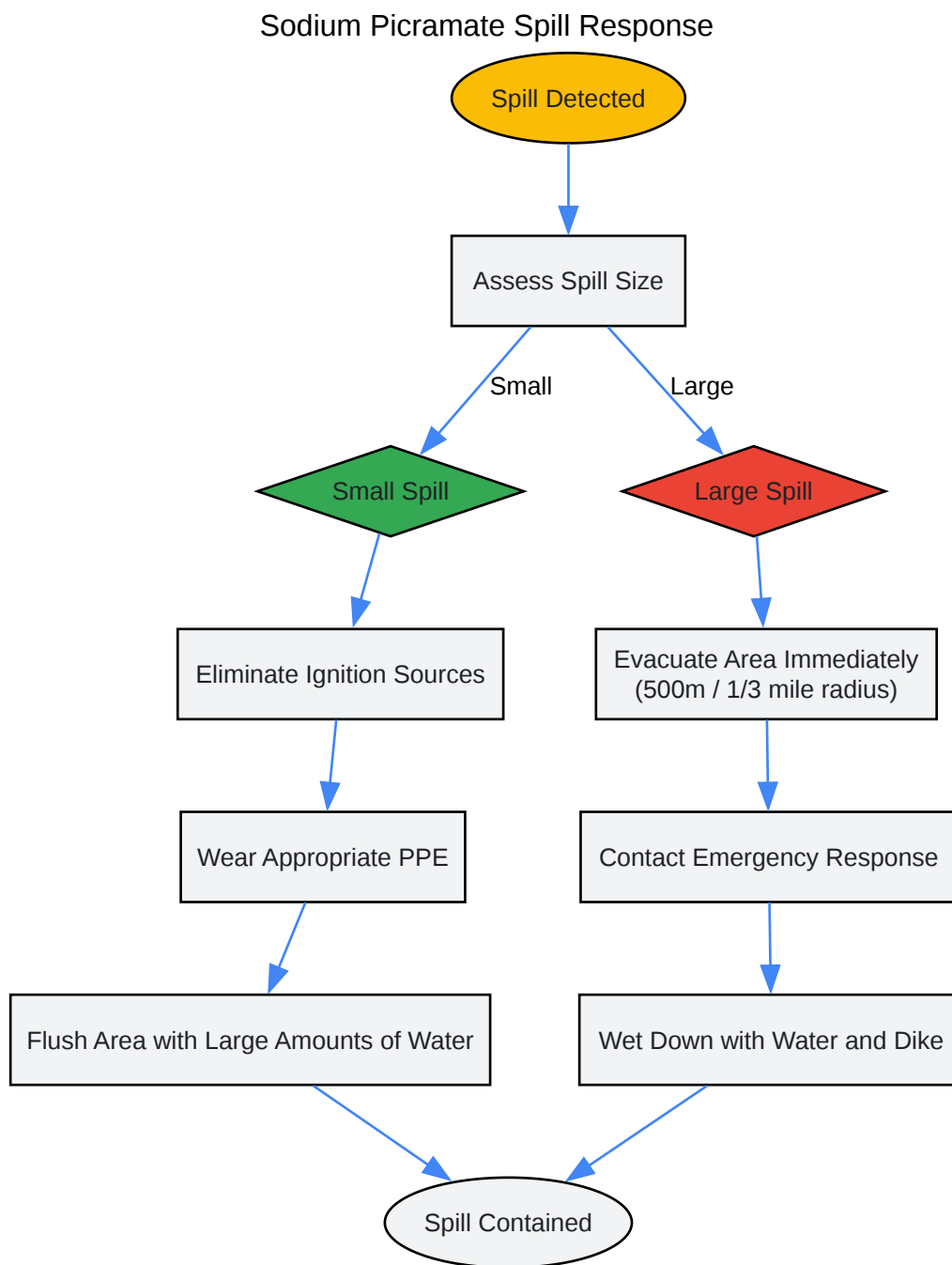
Note: Handling dry **sodium picramate** should be avoided whenever possible. If absolutely necessary, it must be done in a controlled environment with extreme caution.

- Preparation: Ensure all equipment is grounded.[2] Eliminate all sources of ignition (no smoking, flares, sparks, or flames) from the immediate area.[2]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[4] A respirator may be necessary if there is a risk of dust inhalation.[4]
- Handling: Use non-sparking tools. Avoid friction, impact, and electrostatic loading.[4] Handle with care to avoid bumps.[4]
- Weighing: If weighing is necessary, do so in a chemical fume hood with adequate ventilation.[8]
- Cleaning: Do not dry clean contaminated objects and floors. Clean thoroughly with plenty of water.[4]

Protocol 3: Spill Response

- Small Spill:
 - Eliminate all ignition sources.[2]
 - Do not touch or walk through the spilled material.[2]
 - Flush the area with large amounts of water.[2]
- Large Spill:
 - Evacuate the area immediately. Consider an initial evacuation for 500 meters (1/3 mile) in all directions.[2]
 - Stay upwind and uphill.[2]
 - Wet down the spill with water and dike for later disposal.[2]
 - Contact emergency response personnel.

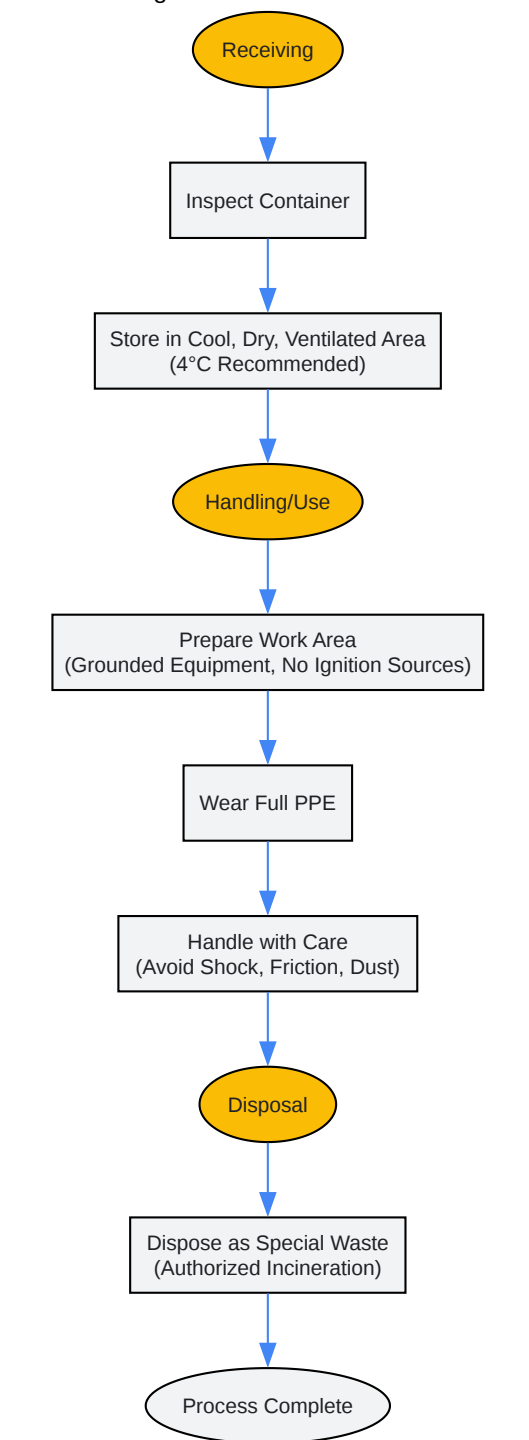
Visualizations



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Caption: Decision workflow for responding to a **sodium picramate** spill.

Safe Handling Workflow for Sodium Picramate



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Caption: Overall safe handling process for **sodium picramate** from receipt to disposal.

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References

- 1. Sodium picramate | 831-52-7 [chemicalbook.com]
- 2. Sodium Picramate | C₆H₄N₃NaO₅ | CID 5362461 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. SODIUM PICRAMATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 4. eastharbourgroup.com [eastharbourgroup.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. fishersci.ie [fishersci.ie]
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